

Safeguarding Your Laboratory: Proper Disposal Procedures for NSC 109555

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Compound of Interest

Compound Name: NSC 109555

Cat. No.: B10752343

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical compounds are critical components of laboratory safety protocols. This document provides essential, step-by-step guidance for the safe disposal of **NSC 109555**, a potent and selective Chk2 inhibitor. Adherence to these procedures will help mitigate risks and ensure compliance with safety regulations.

Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data for **NSC 109555** and its ditosylate salt.

Property	Value
NSC 109555	
Molecular Formula	$C_{19}H_{24}N_{10}O \cdot 2CH_3SO_3H$
Molecular Weight	600.7 g/mol
Solubility	DMSO: 20 mg/mL PBS (pH 7.2): 10 mg/mL Ethanol: 3 mg/mL DMF: 2 mg/mL[1]
IC ₅₀ for Chk2	200 nM (cell-free kinase assay)[1]
NSC 109555 ditosylate	
Molecular Formula	$C_{19}H_{24}N_{10}O \cdot 2C_7H_8O_3S$
Molecular Weight	752.86 g/mol
Solubility	DMSO: up to 10 mM
IC ₅₀ for Chk2	0.2 μM (200 nM)
Purity	≥98%
Storage Temperature	-20°C[2]
Stability	≥ 4 years (NSC 109555)[1], ≥ 2 years (NSC 109555 ditosylate)[2]

Hazard Identification and Safety Precautions

NSC 109555 is classified with the following hazards:

- Toxic if swallowed
- May cause genetic defects

Due to these significant health risks, it is imperative to handle **NSC 109555** with extreme caution and to use appropriate personal protective equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Protective Clothing: Laboratory coat.
- Eye Protection: Safety glasses or goggles.
- Face Protection: Face shield if there is a risk of splashing.

Always work with **NSC 109555** in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Procedure

The following procedure outlines the safe disposal of **NSC 109555** waste, including unused solid compound, contaminated solutions, and contaminated labware.

1. Waste Segregation and Collection:

- Solid Waste: Collect unused or expired solid **NSC 109555** in its original container or a clearly labeled, sealed container. This includes any contaminated items such as weighing paper or spatulas.
- Liquid Waste: Collect all solutions containing **NSC 109555** in a dedicated, sealed, and clearly labeled waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with **NSC 109555** should be collected in a separate, sealed waste bag or container labeled as "Toxic and Mutagenic Chemical Waste."

2. Labeling:

- All waste containers must be clearly labeled with:
 - The full chemical name: "**NSC 109555**"
 - The words "Toxic" and "Mutagenic"

- The appropriate hazard pictograms (skull and crossbones, health hazard)
- The date the waste was first added to the container.

3. Storage of Waste:

- Store waste containers in a designated, secure area away from incompatible materials.
- The storage area should be well-ventilated.
- Follow your institution's guidelines for the temporary storage of hazardous waste.

4. Final Disposal:

- DO NOT dispose of **NSC 109555** down the drain or in the regular trash.
- Arrange for the collection of the hazardous waste by your institution's EHS office or a licensed hazardous waste disposal contractor.
- Provide the disposal personnel with a completed hazardous waste manifest, accurately describing the contents of the waste containers.

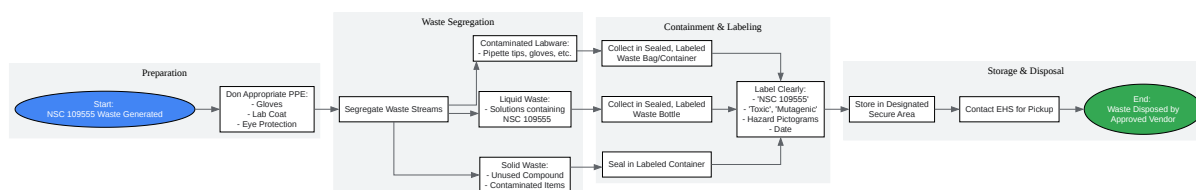
Experimental Protocol Reference

The search results referenced several studies utilizing **NSC 109555**. For detailed experimental protocols, researchers should consult the primary literature. For example, the methodology for assessing the potentiation of gemcitabine-induced cytotoxicity by **NSC 109555** in pancreatic cancer cells can be found in the following publication:

- Duong, H. -Q., Hong, Y. B., Kim, J. S., et al. (2013). Inhibition of checkpoint kinase 2 (CHK2) enhances sensitivity of pancreatic adenocarcinoma cells to gemcitabine. *Journal of Cellular and Molecular Medicine*, 17(10), 1261-1270.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **NSC 109555**.



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Caption: Workflow for the safe disposal of **NSC 109555** waste.

By following these procedures, you contribute to a safer research environment for yourself and your colleagues. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. NSC-109555 ditosylate | 66748-43-4 | Chk | MOLNOVA [molnova.com]
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